

Essential Safety and Operational Guidance for Handling GSK3179106

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Compound of Interest

Compound Name: GSK3179106

Cat. No.: B8067863

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **GSK3179106**. The following procedural guidance is designed to ensure safe handling, storage, and disposal of this potent and selective RET kinase inhibitor.

Personal Protective Equipment (PPE)

According to the Safety Data Sheets (SDS), while **GSK3179106** is not classified as a hazardous substance or mixture, standard laboratory safety precautions are essential.^[1] The following table summarizes the recommended personal protective equipment to be used when handling this compound.

Protective Equipment	Specification	Rationale
Eye Protection	Tightly fitting safety goggles	To prevent eye contact with the powder or solutions. ^[2]
Hand Protection	Chemical impermeable gloves	To avoid skin contact. ^[2]
Respiratory Protection	Use in a well-ventilated area with appropriate exhaust ventilation.	To avoid inhalation of dust or aerosols. ^{[1][2]}
Body Protection	Laboratory coat or other suitable protective clothing	To prevent skin contamination.

Handling and Storage

Handling:

- Handle **GSK3179106** in a well-ventilated place.
- Avoid the formation of dust and aerosols.
- Take precautions to prevent fire from electrostatic discharge.
- Use non-sparking tools.
- Ensure an accessible safety shower and eyewash station are available.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from direct sunlight and sources of ignition.
- Recommended storage for the powder is -20°C for up to 3 years or 4°C for up to 2 years.
- For solutions in solvent, store at -80°C for up to 2 years or -20°C for up to 1 year.

Accidental Release and First Aid Measures

Accidental Release: In case of a spill, follow these procedures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.

- Prevent the chemical from entering drains.

First Aid:

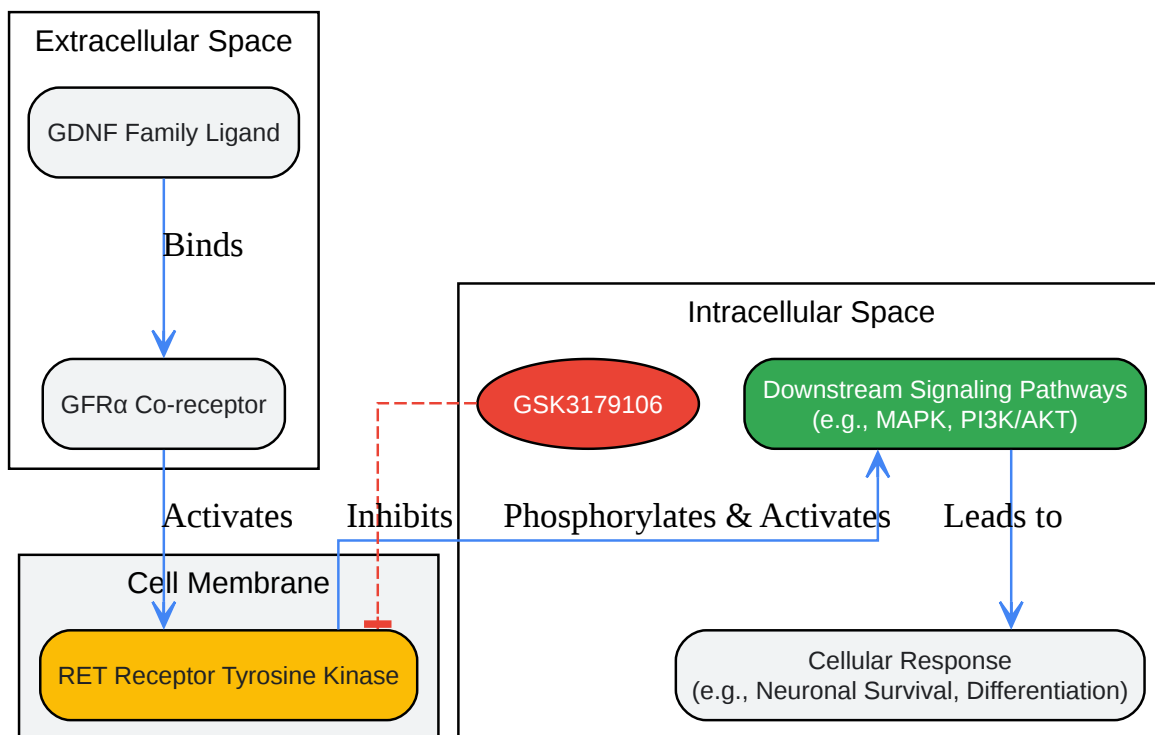
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.
Ingestion	Wash out the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

Dispose of unused **GSK3179106** and any contaminated materials in accordance with local, state, and federal regulations. Adhered or collected material from a spill should be promptly disposed of in appropriate, labeled containers.

Mechanism of Action: RET Kinase Inhibition

GSK3179106 is a potent and selective inhibitor of the RET (rearranged during transfection) receptor tyrosine kinase. The RET signaling pathway is crucial for the development and function of the enteric nervous system. By inhibiting RET kinase, **GSK3179106** can modulate neuronal signaling.

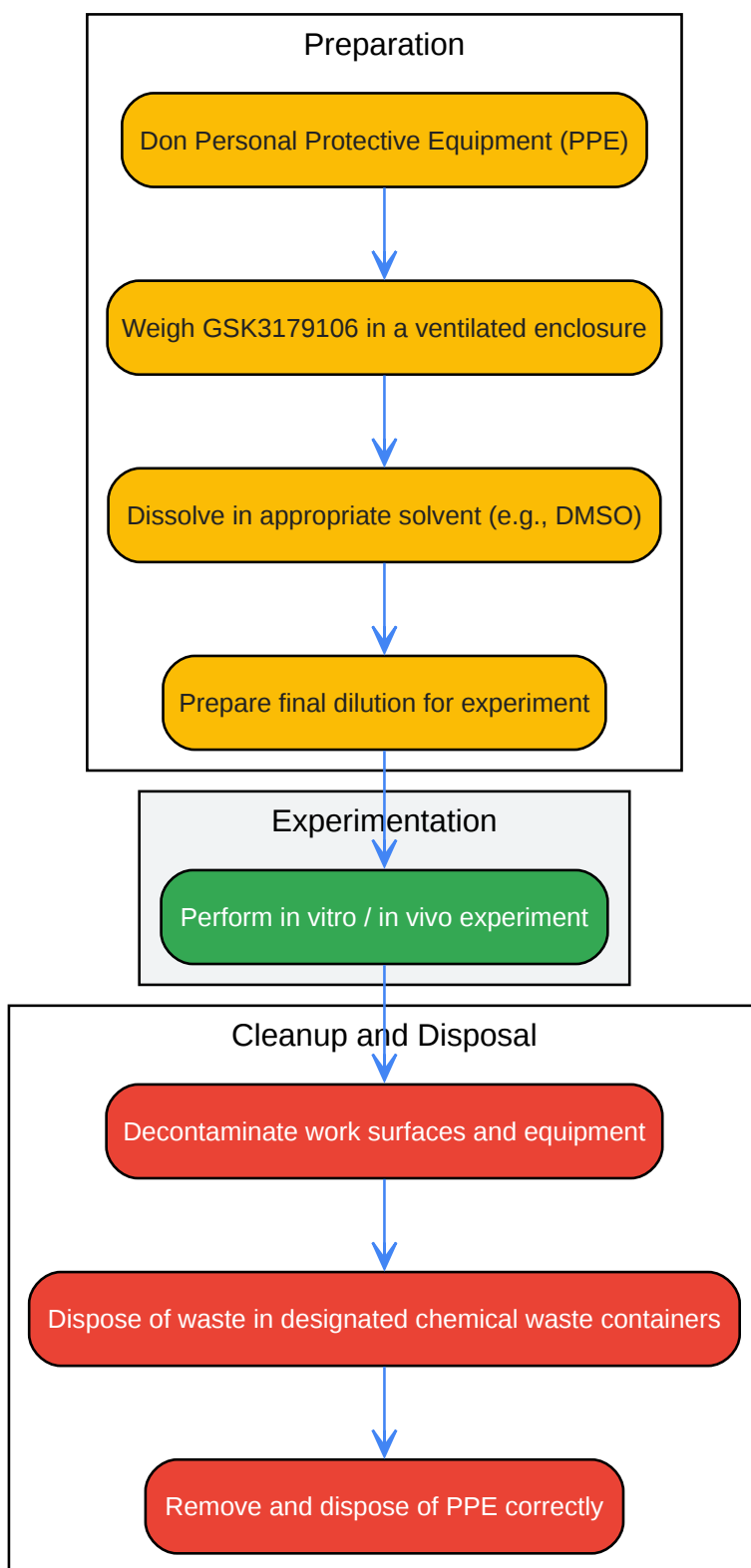


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Caption: Inhibition of the RET signaling pathway by **GSK3179106**.

Experimental Workflow: Handling and Preparation of GSK3179106

The following diagram outlines a standard workflow for the safe handling and preparation of **GSK3179106** for in vitro or in vivo experiments.



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Caption: A typical workflow for handling **GSK3179106**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. targetmol.com [targetmol.com]
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